An In-depth Technical Guide to the Characterization and Application of PEAQX Sodium

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Compound of Interest

Compound Name:	*PEAQX sodium*
CAS No.:	*2102348-87-6*
Cat. No.:	*B609888*

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Abstract

PEAQX sodium, also known as NVP-AAM077, is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, with a notable preference for subtypes containing the GluN2A subunit.[1][2][3] This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the characterization and application of **PEAQX sodium**. While a direct analysis of the excitation and emission spectra of **PEAQX sodium** is not the standard application for this compound due to its primary function as a non-fluorescent pharmacological tool, this guide will delve into its mechanism of action and provide detailed protocols for its use in studying NMDA receptor function. Furthermore, we will explore how fluorescence-based assays can be powerfully employed to investigate the downstream cellular effects of **PEAQX sodium**'s activity.

Introduction to **PEAQX Sodium**: A Selective NMDA Receptor Antagonist

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PEAQX sodium is a competitive antagonist that binds at the glutamate site of the NMDA receptor.[3] Its significance in neuroscience research and drug development lies in its selectivity for NMDA receptors containing the GluN2A subunit over those containing the GluN2B subunit.[1][2] This selectivity allows for the targeted investigation of the physiological and pathological roles of different NMDA receptor populations. The compound has demonstrated anticonvulsant properties in animal models, highlighting its potential therapeutic applications.[4][5][6]

Chemical and Physical Properties

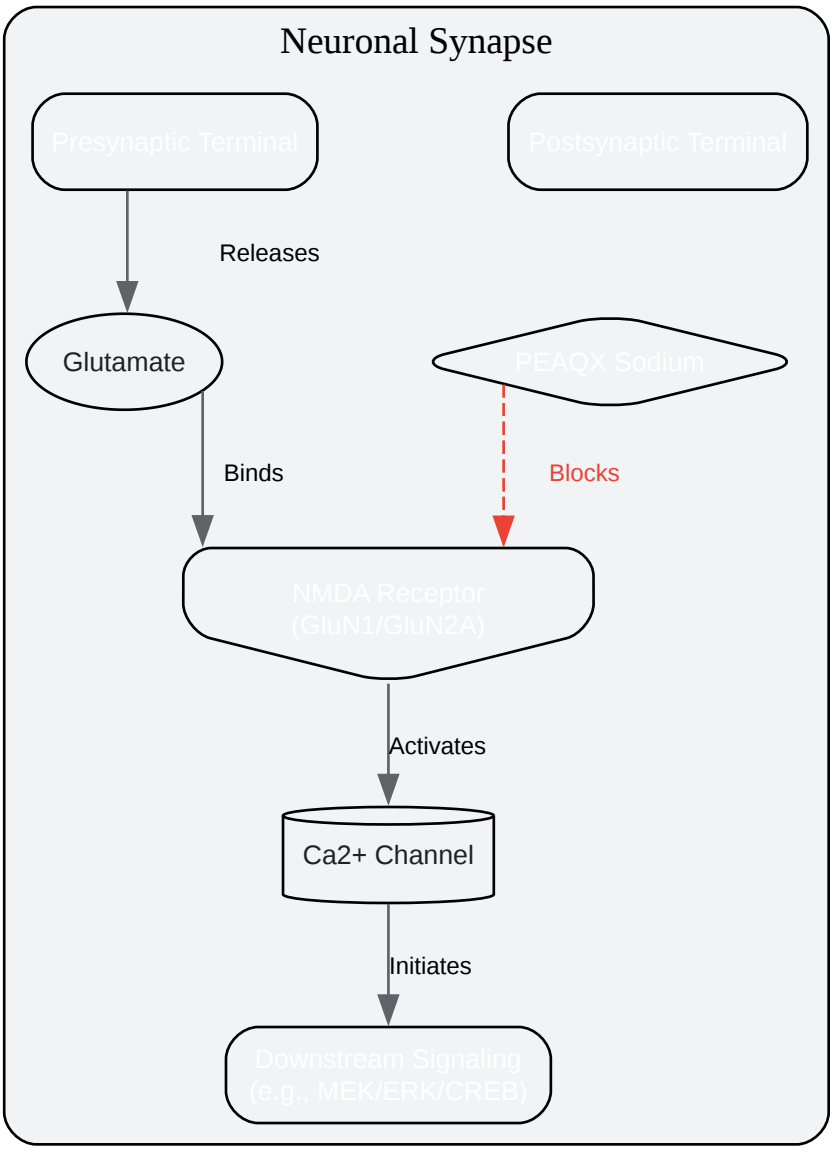
A clear understanding of the physicochemical properties of **PEAQX sodium** is fundamental for its effective use in experimental settings.

Property	Value	Source
Chemical Name	[methyl] phosphonic acid tetrasodium salt	[3][4]
Synonyms	NVP-AAM077, AAM-077	[1]
Molecular Formula	C17H15BrN3Na4O6P	[1]
Molecular Weight	560.16 g/mol	[1]
CAS Number	2102348-87-6 (sodium salt)	[1]
Solubility	Soluble in water (10mM) and DMSO	[3][7]
Storage	Store at -20°C for long-term stability.	[1][3]

Mechanism of Action: Targeting the GluN2A Subunit

PEAQX sodium exerts its effects by competitively inhibiting the binding of glutamate to the NMDA receptor. This action prevents the opening of the ion channel, thereby blocking the influx of calcium ions (Ca2+) into the neuron.[1] The preferential antagonism of GluN2A-containing receptors is a key feature that distinguishes **PEAQX sodium** from other non-selective NMDA receptor blockers.[1][2]

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Caption: Mechanism of action of **PEAQX sodium** at the synapse.

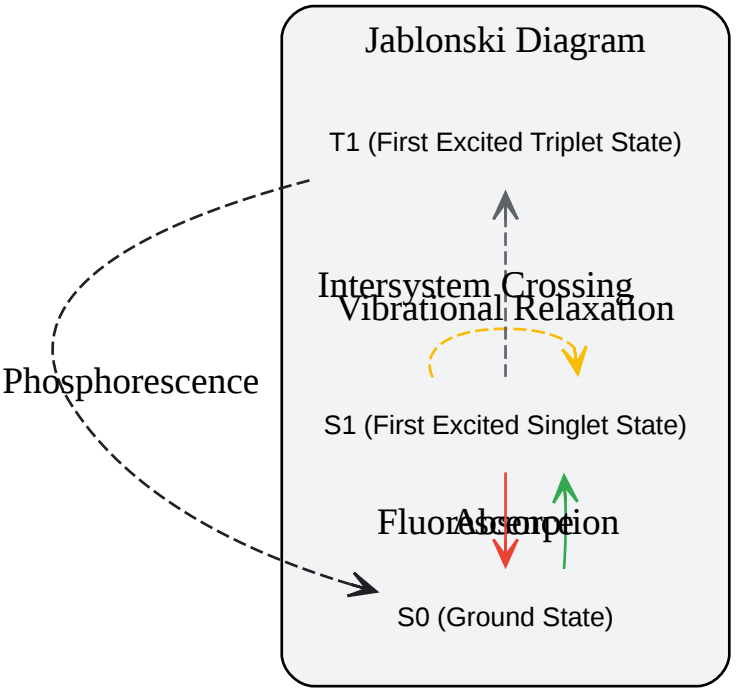
Principles of Fluorescence Spectroscopy in the Context of **PEAQX Sodium** Research

While **PEAQX sodium** itself is not a fluorescent molecule, fluorescence spectroscopy is an indispensable tool for elucidating its biological effects.[8][9][10][11] This technique measures the fluorescence emitted by a substance after it absorbs light.[8][9] In the context of **PEAQX**

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sodium research, fluorescent probes can be used to monitor changes in intracellular ion concentrations, such as calcium, which are modulated by NMDA receptor activity.

The fundamental principles of fluorescence are often visualized using a Jablonski diagram.[12][13][14][15]



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Caption: A simplified Jablonski diagram illustrating electronic transitions.

Experimental Protocol: Assessing the Antagonistic Activity of **PEAQX Sodium** Using a Calcium Imaging Assay

This protocol outlines a method to quantify the inhibitory effect of **PEAQX sodium** on NMDA-induced calcium influx in cultured neurons using a fluorescent calcium indicator.

Materials

- Primary neuronal cell culture

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- **PEAQX sodium**
- NMDA
- Glycine
- Fluo-4 AM (or other suitable calcium indicator)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS)
- Fluorescence plate reader or microscope with imaging capabilities

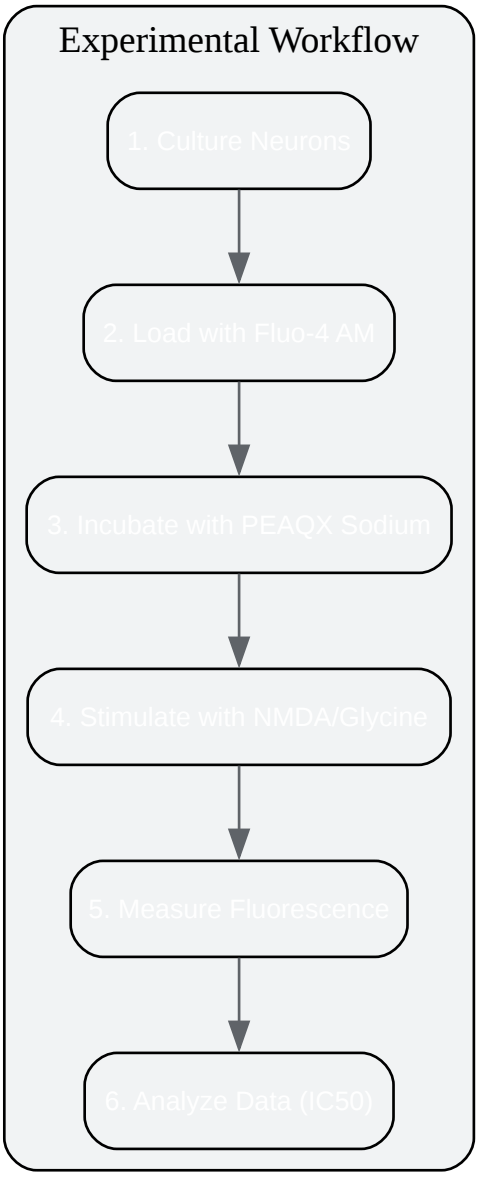
Methodology

- Cell Culture: Plate primary neurons on poly-D-lysine coated plates and culture until mature.
- Loading with Calcium Indicator:
  - Prepare a loading solution of Fluo-4 AM and Pluronic F-127 in HBSS.
  - Incubate the cells with the loading solution at 37°C for 30-60 minutes.
  - Wash the cells with HBSS to remove excess dye.
- Compound Treatment:
  - Prepare serial dilutions of **PEAQX sodium** in HBSS.
  - Incubate the cells with the different concentrations of **PEAQX sodium** for 15-30 minutes.
- NMDA Receptor Stimulation:
  - Prepare a solution of NMDA and glycine (as a co-agonist) in HBSS.
  - Add the NMDA/glycine solution to the wells to stimulate the NMDA receptors.
- Fluorescence Measurement:

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- Immediately begin measuring the fluorescence intensity using a plate reader or imaging system.
- Excitation is typically around 494 nm and emission around 516 nm for Fluo-4.

- Data Analysis:
  - Calculate the change in fluorescence intensity (ΔF/F0) for each well.
  - Plot the dose-response curve of **PEAQX sodium**'s inhibition of the NMDA-induced calcium response to determine the IC50 value.



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